

Commercial Availability and Purity of *tert*-Butyl nonaneperoxoate: A Technical Guide

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Compound of Interest

Compound Name: *tert*-Butyl nonaneperoxoate

Cat. No.: B15343171

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This technical guide provides an in-depth overview of the commercial sources, typical purity, and generalized methodologies for the synthesis and purification of ***tert*-Butyl nonaneperoxoate** (CAS No. 22913-02-6). This compound, also known as *tert*-butyl peroxy pelargonate, is a valuable reagent in organic synthesis and polymer chemistry.

Commercial Sources and Specifications

While a comprehensive list of all commercial suppliers is extensive, several chemical suppliers list ***tert*-Butyl nonaneperoxoate** in their catalogs. The purity of commercially available ***tert*-Butyl nonaneperoxoate** is often not explicitly detailed in online catalogs and may require direct inquiry with the supplier for specific batch analysis.

Table 1: Commercial Supplier Information for ***tert*-Butyl nonaneperoxoate**

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
BOC Sciences [1]	22913-02-6	C13H26O3	230.34	Inquire for details
Alfa Chemistry	22913-02-6	C13H26O3	230.34	Inquire for details
Atomax Chemicals	22913-02-6	C13H26O3	230.34	Inquire for details

Experimental Protocols

Detailed, peer-reviewed synthesis and purification protocols specifically for **tert-Butyl nonaneperoxoate** are not readily available in the public domain. However, based on general principles of peroxy ester synthesis and purification of organic peroxides, the following generalized experimental protocols can be outlined.

General Synthesis of tert-Butyl Peroxy Esters

A common method for the synthesis of tert-butyl peroxy esters involves the reaction of a suitable acyl chloride with tert-butyl hydroperoxide in the presence of a base to neutralize the hydrogen chloride byproduct.

Reaction:

Nonanoyl chloride + tert-Butyl hydroperoxide → **tert-Butyl nonaneperoxoate** + Hydrochloric acid

Methodology:

- **Reaction Setup:** A solution of tert-butyl hydroperoxide in a suitable aprotic solvent (e.g., diethyl ether, dichloromethane) is prepared in a reaction vessel equipped with a stirrer and cooled in an ice bath.
- **Addition of Base:** A base, such as pyridine or a tertiary amine, is added to the solution to act as a scavenger for the HCl that will be produced.

- **Addition of Acyl Chloride:** Nonanoyl chloride is added dropwise to the cooled solution with vigorous stirring. The reaction is typically exothermic and the temperature should be maintained near 0°C.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, the reaction mixture is typically washed with dilute acid to remove the base, followed by a wash with a saturated sodium bicarbonate solution to remove any unreacted acid chloride, and finally with brine.
- **Drying and Solvent Removal:** The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude **tert-Butyl nonaneperoxoate**.

General Purification of Organic Peroxides

Purification of organic peroxides like **tert-Butyl nonaneperoxoate** should be carried out with extreme caution due to their potential instability. Common methods include column chromatography or distillation under reduced pressure.

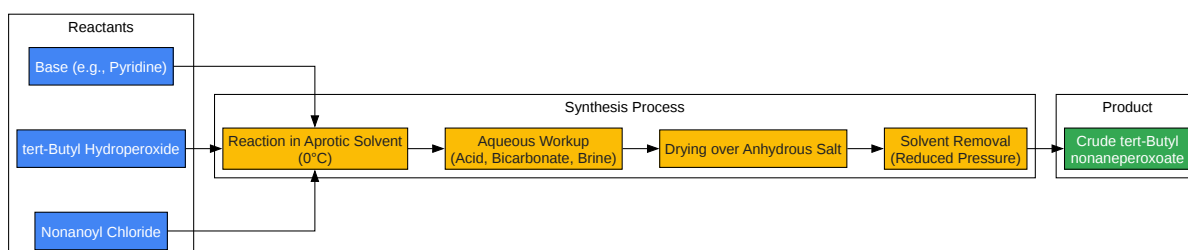
Methodology (Column Chromatography):

- **Stationary Phase:** A slurry of silica gel in a non-polar eluent (e.g., hexane or a mixture of hexane and ethyl acetate) is packed into a chromatography column.
- **Sample Loading:** The crude **tert-Butyl nonaneperoxoate**, dissolved in a minimal amount of the eluent, is carefully loaded onto the top of the silica gel bed.
- **Elution:** The product is eluted from the column by passing the eluent through the column. The polarity of the eluent can be gradually increased to facilitate the separation of the desired product from impurities.
- **Fraction Collection:** Fractions are collected and analyzed by TLC or GC to identify those containing the pure product.

- Solvent Removal: The solvent from the pure fractions is removed under reduced pressure at a low temperature to obtain the purified **tert-Butyl nonaneperoxoate**.

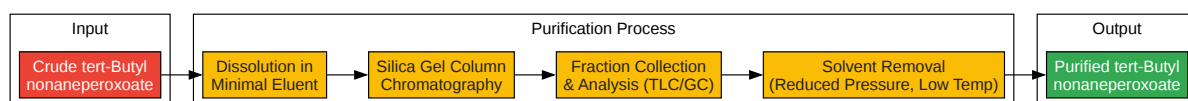
Visualized Workflows

The following diagrams illustrate the generalized workflows for the synthesis and purification of **tert-Butyl nonaneperoxoate**.



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Caption: Generalized workflow for the synthesis of **tert-Butyl nonaneperoxoate**.



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Caption: Generalized workflow for the purification of **tert-Butyl nonaneperoxoate**.

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References

- 1. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
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